

A Comprehensive Technical Guide to 2-Methoxybiphenyl for Advanced Research Applications

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Compound of Interest

Compound Name: 2-Methoxybiphenyl

CAS No.: 26445-85-2

Cat. No.: B7769405

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Introduction

2-Methoxybiphenyl, an aromatic ether, represents a cornerstone molecule in the field of organic synthesis and chemical research. As a derivative of biphenyl, it possesses a structurally significant scaffold that is a recurring motif in pharmaceuticals, agrochemicals, and materials science. This guide provides an in-depth exploration of **2-Methoxybiphenyl**, moving beyond simple data recitation to offer a practical, field-tested perspective for researchers, scientists, and professionals in drug development. We will delve into its fundamental properties, reliable synthesis protocols, analytical characterization, and critical safety considerations, underpinning each section with the rationale required for effective application in a laboratory setting.

Section 1: Chemical Identity and Nomenclature

Precise identification is the foundation of all chemical research. **2-Methoxybiphenyl** is known by several names, which can be a source of ambiguity. The standardized IUPAC name is 1-methoxy-2-phenylbenzene[1][2]. However, it is frequently encountered in literature and

commercial catalogs under various synonyms. Understanding these alternatives is crucial for comprehensive literature searches and material procurement.

Common Synonyms:

- 2-Phenylanisole[1][3][4]
- o-Phenylanisole[1][3]
- Biphenyl-2-yl methyl ether[1]
- 2-Methoxy-1,1'-biphenyl[1]
- o-Methoxybiphenyl[1]

Key Chemical Identifiers:

Identifier	Value	Source
CAS Number	86-26-0	[1][2][3][5]
EC Number	201-659-9	[1][2][6]
Molecular Formula	C ₁₃ H ₁₂ O	[1][3][5]
InChIKey	NLWCWEGVNJVLAX-UHFFFAOYSA-N	[1][2]
Beilstein Registry No.	2045749	[3][6]

The structural representation below clarifies the connectivity of the methoxy group and the two phenyl rings, which dictates its chemical reactivity and physical properties.

Caption: Chemical Structure of **2-Methoxybiphenyl**.

Section 2: Physicochemical Properties

The physical properties of a compound govern its handling, storage, and application in reactions. **2-Methoxybiphenyl** is notable for its low melting point, which means it can exist as

either a solid or a liquid depending on ambient laboratory conditions. This is a critical consideration for accurate weighing and dispensing.

Table of Physicochemical Data:

Property	Value	Notes
Molecular Weight	184.23 g/mol	[1][3][4][5]
Appearance	White to light yellow powder, lump, or clear liquid	[3][4]
Melting Point	28-33 °C (lit.)	[2][3]
Boiling Point	274 °C (lit.)	[2][3]
Density	1.023 g/mL at 25 °C (lit.)	[2][3][4][6]
Refractive Index (n ²⁰ /D)	1.61 (lit.)	[3]
Solubility	Insoluble in water; Soluble in toluene	[3][4]
Flash Point	>110 °C (>230 °F)	[2][3]

Expert Insights: The melting point range of 28-33 °C straddles typical room temperatures. For experiments requiring precise mass, it is advisable to gently warm the entire container until the contents are fully molten and homogenous before aliquoting by volume, followed by a density-based mass calculation. Alternatively, for solid-phase addition, ensure the material is fully solidified to avoid sampling a mixture of solid and liquid phases. Its high boiling point indicates low volatility under standard conditions, simplifying handling outside of a fume hood for brief periods, though good laboratory practice always recommends containment.

Section 3: Synthesis and Purification

A reliable and reproducible synthesis is paramount for any research program. **2-Methoxybiphenyl** is commonly prepared via a Williamson ether synthesis, a robust and well-understood reaction. The protocol below details the methylation of 2-phenylphenol.

Reaction Scheme: 2-Phenylphenol reacts with a methylating agent (e.g., dimethyl sulfate) in the presence of a weak base (e.g., potassium carbonate) to yield **2-Methoxybiphenyl**.

Causality in Experimental Design:

- Substrate: 2-Phenylphenol is the readily available precursor.
- Methylating Agent: Dimethyl sulfate is a highly efficient and cost-effective methylating agent for phenols. However, it is highly toxic and requires careful handling. Alternatives like methyl iodide could be used but are more volatile.
- Base: Potassium carbonate (K_2CO_3) is an ideal base for this reaction. It is strong enough to deprotonate the phenol, forming the reactive phenoxide, but not so strong that it promotes side reactions. It is also inexpensive and easy to remove post-reaction via filtration.
- Solvent: Acetone is a suitable polar aprotic solvent that dissolves the reactants and facilitates the S_N2 reaction mechanism. Its boiling point allows for heating to increase the reaction rate.
- Inert Atmosphere: An inert atmosphere (e.g., Nitrogen or Argon) is crucial to prevent oxidation of the starting phenol, ensuring a cleaner reaction and higher yield.

Step-by-Step Synthesis Protocol:[\[7\]](#)

- Preparation: An oven-dried, two-necked round-bottomed flask equipped with a magnetic stir bar and reflux condenser is charged with 2-phenylphenol (1.0 equiv) and potassium carbonate (1.4 equiv).
- Inerting: The flask is evacuated and back-filled with dry nitrogen gas three times to ensure an inert atmosphere.
- Dissolution: Anhydrous acetone is added to the flask to dissolve the 2-phenylphenol.
- Reagent Addition: Dimethyl sulfate (1.3 equiv) is added dropwise to the stirring mixture at room temperature. Caution: Dimethyl sulfate is a potent carcinogen and must be handled with extreme care in a chemical fume hood using appropriate personal protective equipment (PPE).

- **Reaction:** The reaction mixture is heated to reflux (approx. 75 °C) and stirred for 16-24 hours. Reaction progress should be monitored by Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, the flask is cooled to room temperature. The solid potassium carbonate and salts are removed by filtration. The filtrate is concentrated under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil is purified by flash column chromatography on silica gel, typically using a non-polar eluent system such as hexanes/ethyl acetate (e.g., 10:0.5 v/v), to yield the final product as a colorless oil or low-melting solid.



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Caption: Workflow for the synthesis of **2-Methoxybiphenyl**.

Section 4: Spectroscopic and Analytical Characterization

A synthesis protocol is only as reliable as the methods used to validate the final product. The structure of **2-Methoxybiphenyl** can be unequivocally confirmed using a combination of standard spectroscopic techniques.

Self-Validating System: The expected data from NMR, IR, and MS provide a unique fingerprint for the target molecule. A synthesized compound matching these data points confirms the success of the reaction and the purity of the product.

Expected Spectroscopic Data:

Technique	Expected Features
^1H NMR	A sharp singlet around 3.9 ppm (3H) corresponding to the methoxy ($-\text{OCH}_3$) protons. A complex multiplet region between 7.1-7.7 ppm (9H) for the aromatic protons of the two phenyl rings. ^[7]
^{13}C NMR	A signal for the methoxy carbon around 55-56 ppm. Multiple signals in the aromatic region (approx. 110-160 ppm), including two quaternary carbons where the rings are joined and the methoxy group is attached.
IR Spectroscopy	C-H stretching peaks for aromatic rings (~ 3050 - 3100 cm^{-1}). C-O-C ether stretching bands (~ 1240 - 1260 cm^{-1} and ~ 1020 - 1050 cm^{-1}). C=C aromatic ring stretching (~ 1450 - 1600 cm^{-1}).
Mass Spectrometry (EI)	Molecular ion peak (M^+) at $m/z = 184$. ^[1] Key fragmentation peaks at $m/z = 169$ ($[\text{M}-\text{CH}_3]^+$) and 141 ($[\text{M}-\text{CH}_3-\text{CO}]^+$). ^[1]

Section 5: Applications in Research and Development

2-Methoxybiphenyl is more than a simple chemical; it is an enabling tool for innovation across multiple scientific domains.

- **Organic Synthesis Intermediate:** Its primary role is as a versatile building block. The biphenyl scaffold is a privileged structure in medicinal chemistry. The methoxy group can be easily cleaved to reveal a phenol, providing a handle for further functionalization, or it can be used to direct electrophilic substitution reactions on its host ring.
- **Ligand Development:** Biphenyl derivatives are common precursors for sophisticated ligands, such as phosphines (e.g., SPhos), used in palladium-catalyzed cross-coupling reactions. These reactions are fundamental to modern drug discovery and materials science.

- Biomarker Research: **2-Methoxybiphenyl** has been identified as a volatile biomarker for *Mycobacterium tuberculosis*, the bacterium responsible for tuberculosis.^[1] This suggests potential applications in the development of non-invasive diagnostic tools.
- Fragrance Industry: The compound is utilized as a fragrance ingredient, valued for its unique floral and fruity odor profile.^{[1][3]}

Section 6: Safety, Handling, and Storage

Ensuring a safe laboratory environment is non-negotiable. While some sources report that **2-Methoxybiphenyl** does not meet GHS hazard criteria, several chemical suppliers provide GHS classifications indicating potential hazards.^{[1][8]} It is best practice to adhere to the more stringent classification.

GHS Hazard Classification: (Consolidated from supplier data)

- H302: Harmful if swallowed^[3]
- H315: Causes skin irritation^[3]
- H319: Causes serious eye irritation^[3]
- H335: May cause respiratory irritation^[3]
- Signal Word: Warning^[3]

Toxicity Data:

- LD50 (oral, rat): 3600 mg/kg^{[3][8]}

Recommended Handling Procedures:

- Engineering Controls: Always handle in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear standard PPE, including safety glasses with side shields (or goggles), a lab coat, and chemical-resistant gloves (e.g., nitrile).

- Handling: Avoid inhalation of dust or vapors. Prevent contact with skin and eyes. Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8] Recommended storage is at room temperature, sealed from moisture.[3]

Conclusion

2-Methoxybiphenyl is a compound of significant utility for the modern researcher. Its value lies not only in its own properties but in its potential as a precursor to more complex and high-value molecules. By understanding its chemical identity, mastering its synthesis, and adhering to strict safety protocols, scientists can effectively leverage this versatile building block to advance their research goals in drug development, materials science, and beyond.

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